

An In-depth Technical Guide to 2-Methoxybiphenyl (CAS 86-26-0)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methoxybiphenyl

Cat. No.: B167064

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Introduction

2-Methoxybiphenyl, with the Chemical Abstracts Service (CAS) number 86-26-0, is an aromatic organic compound. Structurally, it consists of a biphenyl backbone with a methoxy group substituted at the 2-position. This compound serves as a key intermediate in various organic syntheses, including the preparation of pharmaceuticals and agrochemicals.^[1] Its physicochemical properties and reactivity are of significant interest to researchers in medicinal chemistry and materials science. This guide provides a comprehensive overview of the core properties, synthesis, spectral data, and known biological and toxicological information for **2-Methoxybiphenyl**.

Physicochemical Properties

2-Methoxybiphenyl is a colorless to pale yellow liquid or solid, its physical state being dependent on purity and ambient temperature.^[1] It is characterized by its solubility in many organic solvents and limited solubility in water.^[1] A summary of its key physicochemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **2-Methoxybiphenyl**

Property	Value	Reference
CAS Number	86-26-0	[2]
Molecular Formula	C ₁₃ H ₁₂ O	[2]
Molecular Weight	184.23 g/mol	[1]
Appearance	Colorless to pale yellow liquid or solid	[1]
Melting Point	30-33 °C	[1]
Boiling Point	274 °C	[1]
Density	1.023 g/mL at 25 °C	[1]
Refractive Index (n _D ²⁰)	1.61	[1]
Solubility	Soluble in toluene; Insoluble in water	[1]
LogP (estimated)	3.791	[1]

Synthesis

2-Methoxybiphenyl is commonly synthesized via the methylation of 2-phenylphenol. A detailed experimental protocol for this synthesis is provided below.

Experimental Protocol: Synthesis of 2-Methoxybiphenyl from 2-Phenylphenol

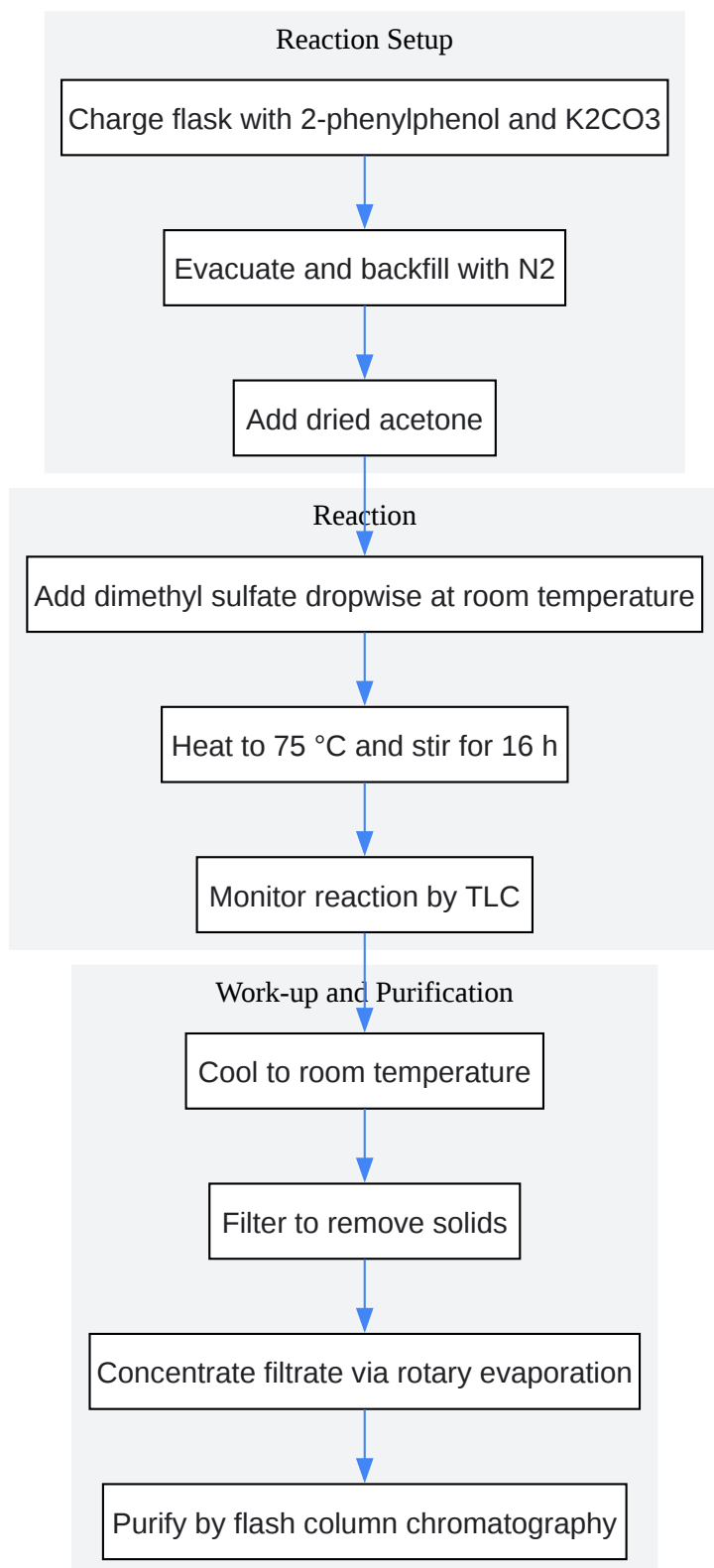
This protocol is based on the Williamson ether synthesis, where the hydroxyl group of 2-phenylphenol is deprotonated by a base to form a phenoxide, which then acts as a nucleophile to attack a methylating agent, such as dimethyl sulfate.

Materials and Equipment:

- 2-Phenylphenol
- Potassium carbonate (anhydrous)

- Dimethyl sulfate
- Acetone (dried)
- Hexanes
- Ethyl acetate (EtOAc)
- 500 mL two-necked round-bottomed flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Reflux condenser
- Heating mantle
- Rotary evaporator
- Filtration apparatus
- Silica gel for column chromatography
- Thin-layer chromatography (TLC) plates and chamber
- Nitrogen or Argon gas supply

Workflow Diagram for the Synthesis of **2-Methoxybiphenyl**:



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References

- 1. Synthesis, Characterization, and Antioxidant Activity of 2-methoxy-4 - ((4-methoxy phenyl imino) -methyl) phenol compounds | Atlantis Press [atlantis-press.com]
- 2. Predicting the biological activities of 2-methoxyphenol antioxidants: effects of dimers - PubMed [pubmed.ncbi.nlm.nih.gov]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com